

Confirming the Structure of Synthetic 6-cis-Octadecenol: A Comparative Guide

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Compound of Interest

Compound Name: 6(Z)-Octadecenol

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of analytical techniques for confirming the structure of synthetic 6-cis-Octadecenol, also known as Petroselinyl alcohol. It offers a detailed examination of spectroscopic and chromatographic methods, presenting experimental data to differentiate it from its geometric isomer, 6-trans-Octadecenol.

Structural Confirmation: A Comparative Analysis of Spectroscopic Data

The definitive confirmation of the 6-cis-Octadecenol structure relies on a combination of analytical techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy, Gas Chromatography-Mass Spectrometry (GC-MS), and Infrared (IR) spectroscopy. Each method provides unique insights into the molecule's architecture, particularly the position and geometry of the double bond.

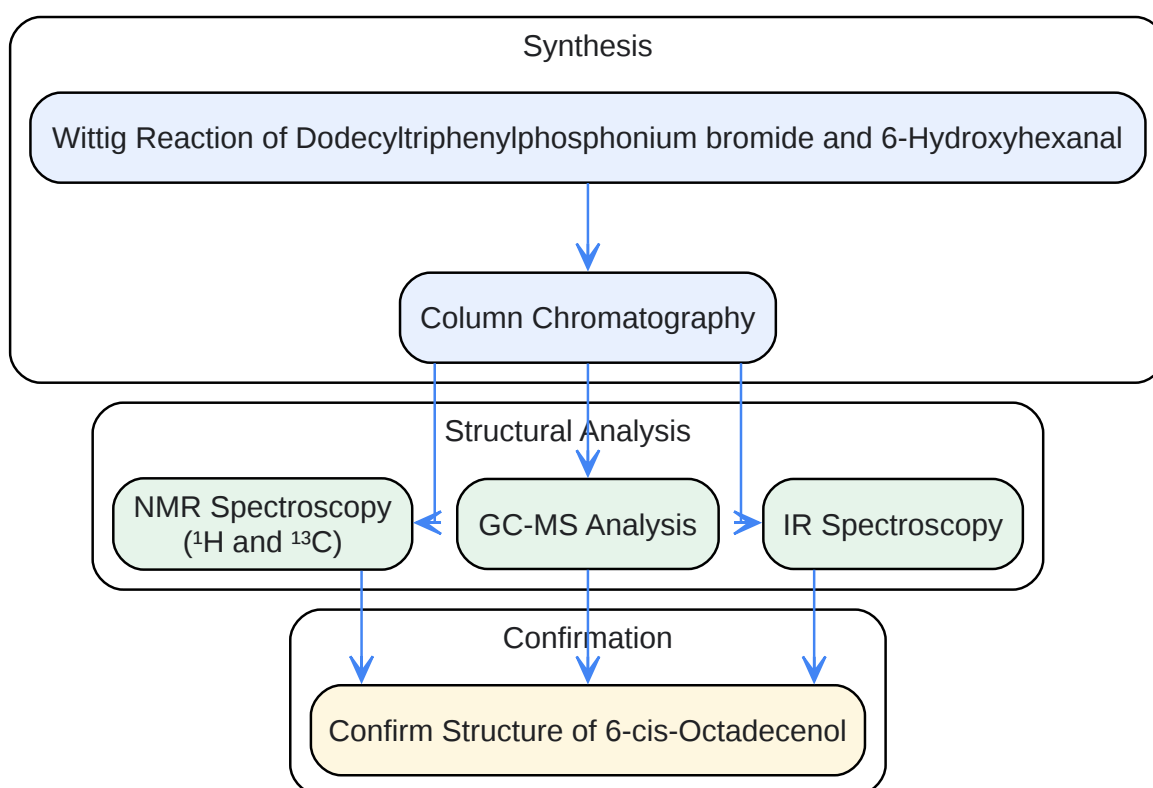
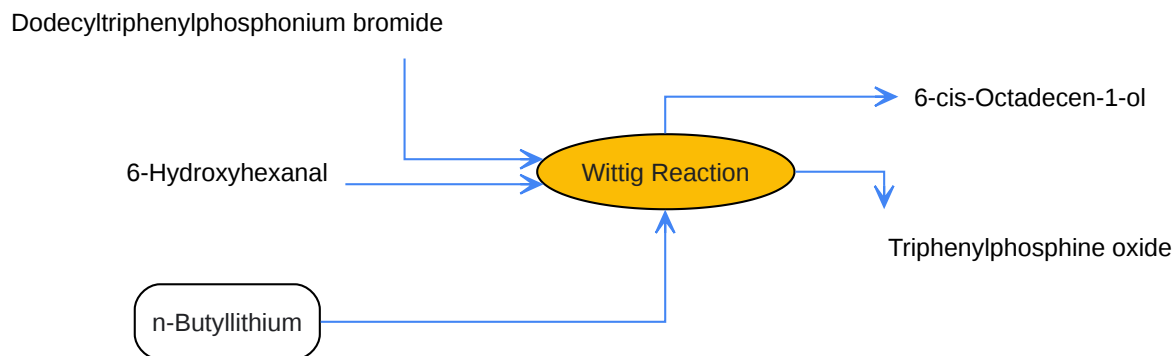
Analytical Technique	Key Parameter	6-cis-Octadecenol (Expected)	6-trans-Octadecenol (Expected)
¹ H NMR	Vinylic Proton	~5.3-5.4 ppm	~5.3-5.4 ppm
	Chemical Shift (δ)	(multiplet)	(multiplet)
Vinylic Proton Coupling Constant (J)	~10-12 Hz	~14-16 Hz	
¹³ C NMR	Olefinic Carbon	~129-130 ppm	~129-130 ppm
	Chemical Shift (δ)		
Allylic Carbon	~27 ppm	~32 ppm	
Chemical Shift (δ)			
GC-MS	Retention Time	Earlier elution time	Later elution time
Mass Spectrum (Electron Ionization)	Molecular Ion (m/z 268), Characteristic fragmentation pattern	Molecular Ion (m/z 268), Similar fragmentation with potential minor differences in fragment ion intensities	
IR Spectroscopy	C-H out-of-plane bend (cis)	~720 cm ⁻¹ (characteristic)	Absent
C-H out-of-plane bend (trans)	Absent	~965 cm ⁻¹ (characteristic)	

Experimental Protocols

Synthesis of 6-cis-Octadecenol

A common and effective method for the stereoselective synthesis of cis-alkenols is the Wittig reaction.

Reaction Scheme:



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